

Diethoxydiphenylsilane molecular weight and density data

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Compound of Interest

Compound Name: Diethoxydiphenylsilane

CAS No.: 155684-44-9

Cat. No.: B121531

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Topic: **Diethoxydiphenylsilane**: Physicochemical Profiling & Surface Engineering Protocols
Content Type: Technical Whitepaper / Application Guide Author Persona: Senior Application Scientist

Executive Summary

Diethoxydiphenylsilane (DEDPS) represents a critical class of organosilanes utilized to introduce diphenyl-functionality into siloxane networks or onto inorganic surfaces.^[1] Unlike aliphatic silanes, the diphenyl moiety provides unique electronic properties—specifically

-
interactions—and exceptional thermal stability.^[1] This guide provides validated physicochemical data and outlines the mechanistic protocols for its application in high-performance liquid chromatography (HPLC) stationary phase synthesis and hydrophobic surface modification for drug delivery systems.^[1]

Part 1: Physicochemical Profile^[1]

The following data set is consolidated from verified spectroscopic and rheological standards. In precision chemistry, the density-temperature relationship is critical for calculating molar equivalents during scale-up.^[1]

Table 1: Critical Physicochemical Properties of **Diethoxydiphenylsilane**

Property	Value	Unit	Conditions / Notes
CAS Number	2553-19-7	-	Unique Identifier
Molecular Weight	272.41	g/mol	Formula:
Density	1.033	g/mL	@ 25°C (Standard)
Refractive Index	1.525 - 1.527		Purity indicator
Boiling Point	167	°C	@ 15 mmHg (Vacuum distillation)
Flash Point	> 110	°C	Closed Cup
Hydrolytic Sensitivity	Moderate	-	Reacts slowly with moisture to release ethanol
Appearance	Colorless Liquid	-	Clear, free of particulates

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Scientist's Note: When calculating stoichiometry for surface coverage, do not rely solely on weight. The steric bulk of the two phenyl groups significantly increases the "footprint" of this molecule (

) compared to methyl-silanes, limiting the maximum achievable ligand density on a silica surface.^[1]

Part 2: Structural Analysis & Thermodynamics

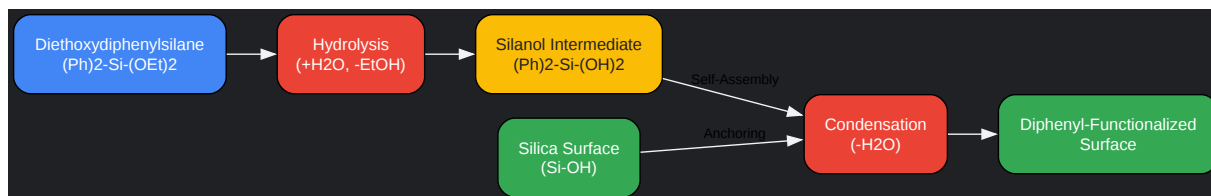
The utility of DEDPS stems from its hybrid structure:

- The Leaving Group (Ethoxy): Ethoxy groups () hydrolyze slower than methoxy groups.[\[1\]](#) This reduced reaction rate allows for better control over the condensation process, preventing the rapid formation of bulk polymer aggregates in solution before the silane reaches the target surface.
- The Functional Group (Diphenyl):
 - Thermodynamics: The phenyl rings increase the glass transition temperature () and thermal degradation threshold of the resulting siloxane network.[\[1\]](#)
 - Chromatographic Selectivity: In HPLC applications, diphenyl phases offer alternative selectivity to C18 chains.[\[1\]](#) They engage in - interactions with aromatic analytes (e.g., polycyclic aromatic hydrocarbons, benzodiazepines), often resolving critical pairs that co-elute on alkyl phases.[\[1\]](#)

Part 3: Reaction Mechanism

The deposition of DEDPS involves a two-step mechanism: Hydrolysis followed by Condensation.[\[1\]](#)

Figure 1: Mechanistic Pathway of Silanization This diagram illustrates the conversion of the ethoxy precursor into a reactive silanol, which then anchors to the substrate.[\[1\]](#)



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Caption: Stepwise conversion of DEDPS. Note that acid catalysis favors hydrolysis (forming silanols), while base catalysis accelerates condensation.[1][2]

Part 4: Experimental Protocol: Surface Functionalization of Silica

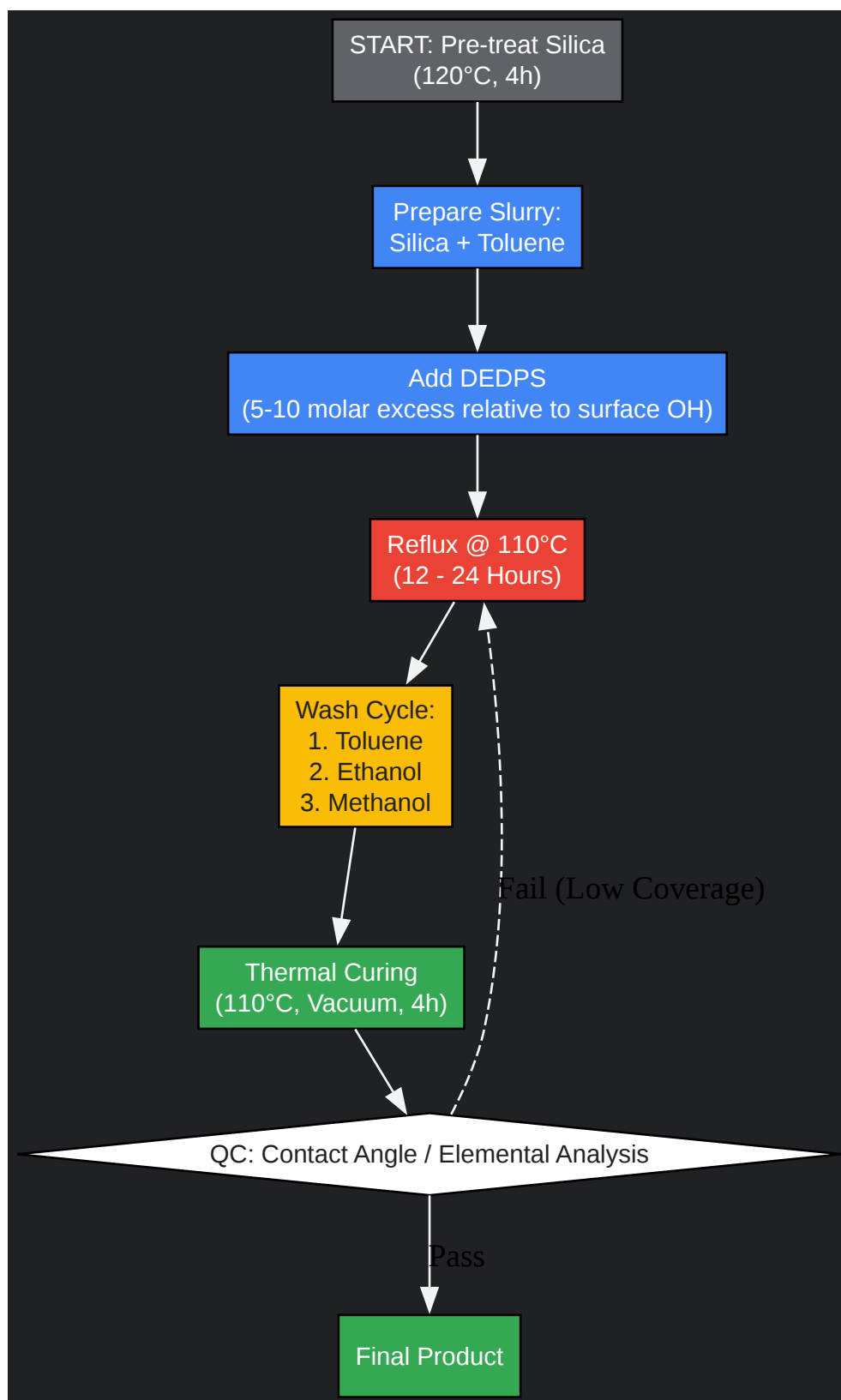
Objective: Covalent attachment of diphenylsilane moieties to silica nanoparticles (or HPLC silica gel) to create a hydrophobic, aromatic-selective surface.[1]

Safety: Perform all steps in a fume hood. DEDPS releases ethanol upon hydrolysis.[1]

Reagents:

- Silica substrate (dried at 120°C for 4 hours to remove physisorbed water).[1]
- **Diethoxydiphenylsilane** (DEDPS), 97%+.[1]
- Anhydrous Toluene (Solvent).[1]
- Pyridine (Optional: acts as a base catalyst/acid scavenger).[1]

Workflow Diagram



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Caption: Optimized workflow for covalent grafting of DEDPS onto silica substrates.

Step-by-Step Methodology:

- Activation: Ensure the silica substrate is "activated."^[1] While we dry it to remove bulk water, we need surface silanols () to remain.^[1] Drying at 120°C is optimal; drying >200°C may condense surface silanols into siloxanes, reducing reactivity.^[1]
- Reaction Matrix: Suspend 5g of silica in 50mL of anhydrous toluene.
- Silane Addition: Add DEDPS.
 - Calculation: A typical silica surface has ~4-5 silanol groups per .^[1] However, due to the steric bulk of the diphenyl groups, aim for a target coverage of ~2-3 . Use a 5-fold molar excess to drive the reaction kinetics.^[1]
- Reflux: Heat the mixture to reflux (~110°C) under an inert atmosphere (or Ar) for 12–24 hours.
 - Why Reflux? Thermal energy is required to overcome the activation energy of the ethoxy-silanol condensation and to drive off the ethanol by-product, shifting the equilibrium forward.^[1]
- Washing (Critical): Filter the solid.^[1] Wash sequentially with toluene (removes unreacted silane), ethanol, and methanol.
 - Self-Validating Step: The final methanol wash ensures that any physically adsorbed silane (not covalently bonded) is removed.^[1] Failure to wash thoroughly will result in "bleeding" of the phase during use.^[1]
- Curing: Dry the product in a vacuum oven at 110°C for 4 hours. This step promotes cross-linking between adjacent silane molecules on the surface, stabilizing the layer.

Part 5: Quality Control & Self-Validation

To ensure the protocol was successful, use these validation methods:

- Contact Angle Goniometry:
 - Expectation: A successful coating will transition the surface from hydrophilic ($<10^\circ$) to hydrophobic ($>85^\circ$).[\[1\]](#)
- Elemental Analysis (%C):
 - Use combustion analysis to measure Carbon content.[\[1\]](#)
 - Calculation: Surface Density (mg cm^{-2}) =
$$\frac{\text{Weight of sample} \times \text{Carbon content (\%C)}}{\text{Area of sample}} \times 100$$
[\[1\]](#)
 - Where
 n is the number of carbons in the ligand (12 for diphenyl).[\[1\]](#)
- Drift Test (For HPLC):
 - Pack a small column and flush with 50:50 MeCN:Water.[\[1\]](#) Monitor UV baseline.[\[1\]](#) A stable baseline indicates the silane is covalently bonded and not washing off.[\[1\]](#)

References

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Sources

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